Essential Safety and Handling Protocols for AZD-9574-acid

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Compound of Interest

Compound Name:	*AZD-9574-acid*
Cat. No.:	*B15586719*

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For Researchers, Scientists, and Drug Development Professionals

This document provides critical safety and logistical information for the handling and disposal of **AZD-9574-acid**, a potent PARP-1 inhibitor. Adherence to these guidelines is essential to ensure a safe laboratory environment and minimize risks associated with this compound.

Hazard Identification and Personal Protective Equipment (PPE)

While specific hazard statements for **AZD-9574-acid** are not fully available, it is crucial to handle it with the utmost care, assuming it may be hazardous. The following personal protective equipment is mandatory when handling this compound.[1]

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PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US).[1]
Hand Protection	Gloves	Chemical impermeable gloves. Must be inspected prior to use. [1]
Body Protection	Protective Clothing	Fire/flame resistant and impervious clothing.[1]
Respiratory Protection	Respirator	A full-face respirator should be used if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **AZD-9574-acid** and ensuring the safety of laboratory personnel.

- Ventilation: Handle in a well-ventilated place.[1]
- Hygiene: Avoid contact with skin and eyes.[1] Wash hands thoroughly after handling.
- Dust and Aerosols: Avoid the formation of dust and aerosols.[1]
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge. [1]
- Storage: Keep in suitable, closed containers for storage.[1]

Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

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Emergency Situation	Procedure
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]
Ingestion	Rinse mouth with water.[1]
Spill	Evacuate personnel to safe areas. Ensure adequate ventilation. Remove all sources of ignition. Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains. Collect spillage with spark-proof tools and explosion-proof equipment.[1]
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam. Wear self-contained breathing apparatus for firefighting if necessary.[1]

Disposal Plan

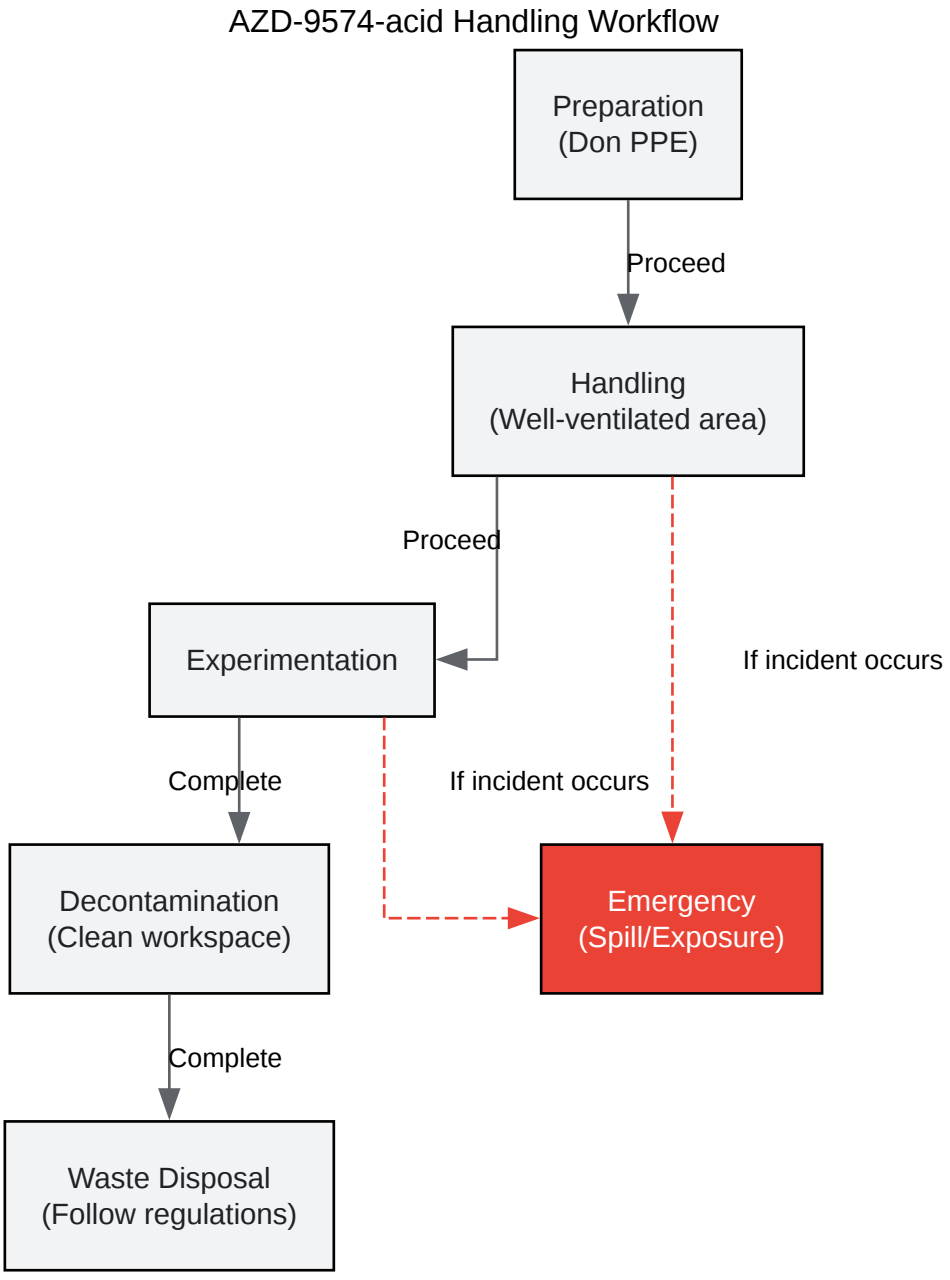
Proper disposal of **AZD-9574-acid** and its containers is essential to prevent environmental contamination.

- Collection: Collect and arrange for disposal in suitable, closed containers.[1]
- Regulations: Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1]
- Environmental Protection: Discharge into the environment must be avoided.[1]

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Operational Workflow for Handling AZD-9574-acid

The following diagram outlines the standard operating procedure for working with **AZD-9574-acid**, from preparation to disposal.



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References

- 1. targetmol.com [targetmol.com]
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